

Physical properties of Dicyclopentyl(dimethoxy)silane

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Compound of Interest

Compound Name: **Dicyclopentyl(dimethoxy)silane**

Cat. No.: **B144380**

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An In-depth Technical Guide to the Physical Properties of **Dicyclopentyl(dimethoxy)silane**

This technical guide provides a comprehensive overview of the core physical properties of **Dicyclopentyl(dimethoxy)silane** (CAS No: 126990-35-0), a key organosilicon compound. Primarily utilized as an external electron donor in Ziegler-Natta catalyst systems for polypropylene polymerization, its unique molecular structure imparts specific steric and electronic characteristics crucial for industrial catalysis and organic synthesis.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development and material science.

Core Physical and Chemical Properties

Dicyclopentyl(dimethoxy)silane is a colorless to almost colorless, clear liquid at room temperature.^{[1][3][4]} Its structure, featuring a central silicon atom bonded to two bulky cyclopentyl groups and two methoxy groups, is key to its function.^{[1][2]} The compound is noted for its moisture sensitivity, a characteristic stemming from the silicon-oxygen-carbon (Si-O-C) bonds which are susceptible to hydrolysis.^[1] In the presence of water, the methoxy groups hydrolyze to form silanol groups and methanol as a byproduct.^[1]

Data Summary

The quantitative physical properties of **Dicyclopentyl(dimethoxy)silane** are summarized in the table below for easy reference and comparison.

Property	Value	Notes	Source(s)
CAS Number	126990-35-0	[2][5][6][7]	
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si	[2][3][5][8]	
Molecular Weight	228.4 g/mol - 228.41 g/mol	[2][3][5][8]	
Appearance	Colorless, clear liquid	[2][5][6]	
Purity	≥98.0% (GC)	Commercial grades are typically ≥99%.	[2][3][5]
Density	~0.99 g/cm ³ (or 0.984 g/cm ³ at 25°C)	[2][5]	
Boiling Point	251°C at 760 mmHg	120°C at 6 mmHg; 103°C at 5 mmHg	[2][5][7]
Refractive Index	1.4640 - 1.4700 at 25°C	A typical value is 1.467.	[1][2][5]
Flash Point	102°C	Closed cup method.	[2][5][6]
Freezing Point	≤0°C	[5]	
Storage Temperature	Room Temperature	Recommended to be kept in a cool, dry, and dark place.	[4]

Experimental Protocols for Property Determination

The characterization and quality control of **Dicyclopentyl(dimethoxy)silane** involve standard analytical techniques to verify its structure and purity.

Purity Analysis: Gas Chromatography (GC)

Gas chromatography is the standard method for determining the purity of **Dicyclopentyl(dimethoxy)silane**, with commercial grades typically showing a purity of 99% or higher.[2]

- Principle: This technique separates volatile compounds in a mixture. An inert gas carries the sample through a column, and components are separated based on their boiling points and interaction with the column's stationary phase.
- Methodology:
 - A small, diluted sample of **Dicyclopentyl(dimethoxy)silane** is injected into the gas chromatograph.
 - The sample is vaporized in a heated injection port.
 - An inert carrier gas (e.g., helium or nitrogen) transports the vaporized sample through a capillary column.
 - The components separate as they pass through the column.
 - A detector at the column's exit measures the quantity of each component.
 - The purity is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Structural Identification

The identity of **Dicyclopentyl(dimethoxy)silane** is confirmed through various spectrometric and spectrophotometric analyses.^[9]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: $^1\text{H-NMR}$ spectrometry is used to confirm the molecular structure by identifying the hydrogen atoms in the cyclopentyl and methoxy groups.^[9]
- Infrared (IR) Absorption Spectrophotometry: IR spectroscopy helps identify the functional groups present, particularly the Si-O-C bonds.^[9]
- Gas Chromatography-Mass Spectrometry (GC-MS): This hyphenated technique combines the separation power of GC with the detection capabilities of mass spectrometry to confirm the molecular weight and fragmentation pattern of the compound.^[9]

Visualizing Structure-Property Relationships

The molecular architecture of **Dicyclopentyl(dimethoxy)silane** directly influences its physical properties and chemical reactivity, which in turn dictates its primary applications.

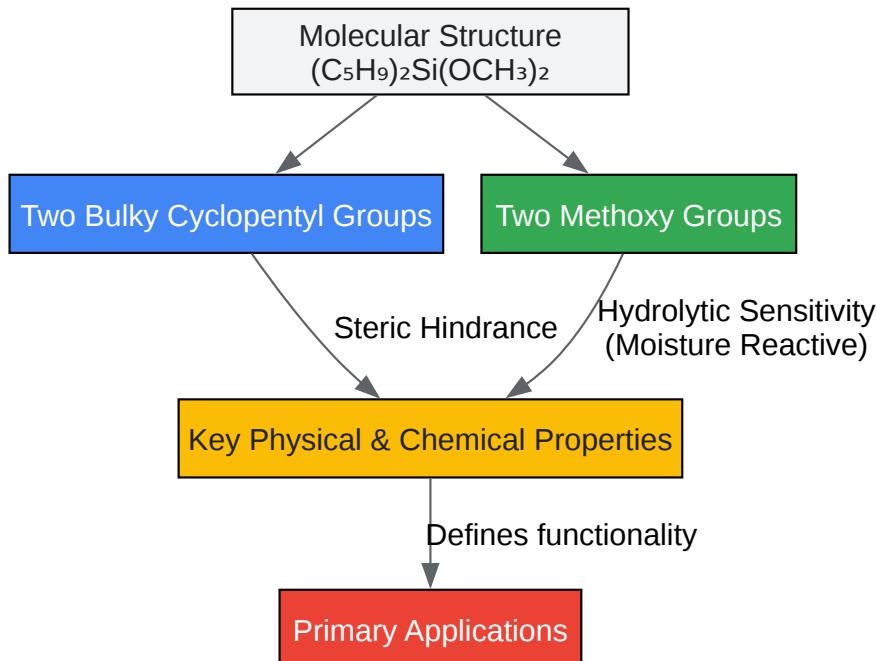


Figure 1. Relationship between Molecular Structure and Properties of Dicyclopentyl(dimethoxy)silane

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Caption: Figure 1. Logical flow from molecular structure to key properties and applications.

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